

Introduction: The Significance of Halogenated Indoles

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Compound of Interest

Compound Name: *Methyl 4-bromo-1H-indole-3-carboxylate*

Cat. No.: *B3045103*

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Halogenated indoles represent a pivotal class of heterocyclic compounds in drug discovery and materials science. The indole scaffold is a "privileged structure," appearing in numerous pharmaceuticals and natural products.[1] The introduction of halogen atoms (Fluorine, Chlorine, Bromine, Iodine) can profoundly alter a molecule's physicochemical properties, including lipophilicity, metabolic stability, and binding affinity, making halogenation a key strategy in medicinal chemistry.[2]

As a Senior Application Scientist, I have frequently observed that a precise understanding of a compound's molecular weight is the first and most critical step in its identification and characterization. For halogenated indoles, this task is nuanced by the isotopic distributions of chlorine and bromine. This guide provides a comprehensive framework for both the theoretical calculation and experimental determination of their molecular weight, bridging fundamental principles with practical laboratory applications.

Part 1: Theoretical Calculation of Molecular Weight

The molecular weight of a compound can be expressed in two primary ways: the average molecular weight (often used in stoichiometry for bulk materials) and the monoisotopic mass (essential for high-resolution mass spectrometry).

Pillar 1: Foundational Principles - Atomic Weights & Isotopic Mass

Every molecular weight calculation begins with the atomic weights of the constituent elements. It is crucial to distinguish between the standard atomic weight and the monoisotopic mass.

- **Standard Atomic Weight:** As defined by IUPAC, this is the weighted average of the masses of all naturally occurring isotopes of an element.^{[3][4]} This value is used for calculating the average molecular weight.
- **Monoisotopic Mass:** This is the mass of the most abundant stable isotope of an element. This value is used to calculate the monoisotopic mass of a molecule, which corresponds to the M peak in a mass spectrum.

The following table summarizes the necessary values for calculating the molecular weight of halogenated indoles.

Table 1: Relevant Atomic Weights and Monoisotopic Masses

Element	Symbol	Standard Atomic Weight (Da)	Most Abundant Isotope	Monoisotopic Mass (Da)
Hydrogen	H	1.008	¹ H	1.007825
Carbon	C	12.011	¹² C	12.000000
Nitrogen	N	14.007	¹⁴ N	14.003074
Fluorine	F	18.998	¹⁹ F	18.998403
Chlorine	Cl	[35.446, 35.457] ^[5]	³⁵ Cl	34.968853
Bromine	Br	[79.901, 79.907] ^[3]	⁷⁹ Br	78.918337

| Iodine | I | 126.904 | ¹²⁷I | 126.904473 |

Source: IUPAC data.^{[3][4][5]}

The Indole Core and Halogen Substitution

The parent indole has a chemical formula of C_8H_7N .^[6] When a halogen atom is substituted onto the ring, a hydrogen atom is replaced. For example, a monosubstituted bromoindole has the formula C_8H_6BrN .

Caption: Structure of the 1H-indole core with IUPAC numbering.

Protocol 1: Step-by-Step Calculation

This protocol outlines the calculation for a representative compound: 5-Bromo-1H-indole (C_8H_6BrN).

Objective: Calculate both the Average Molecular Weight and the Monoisotopic Mass.

Methodology:

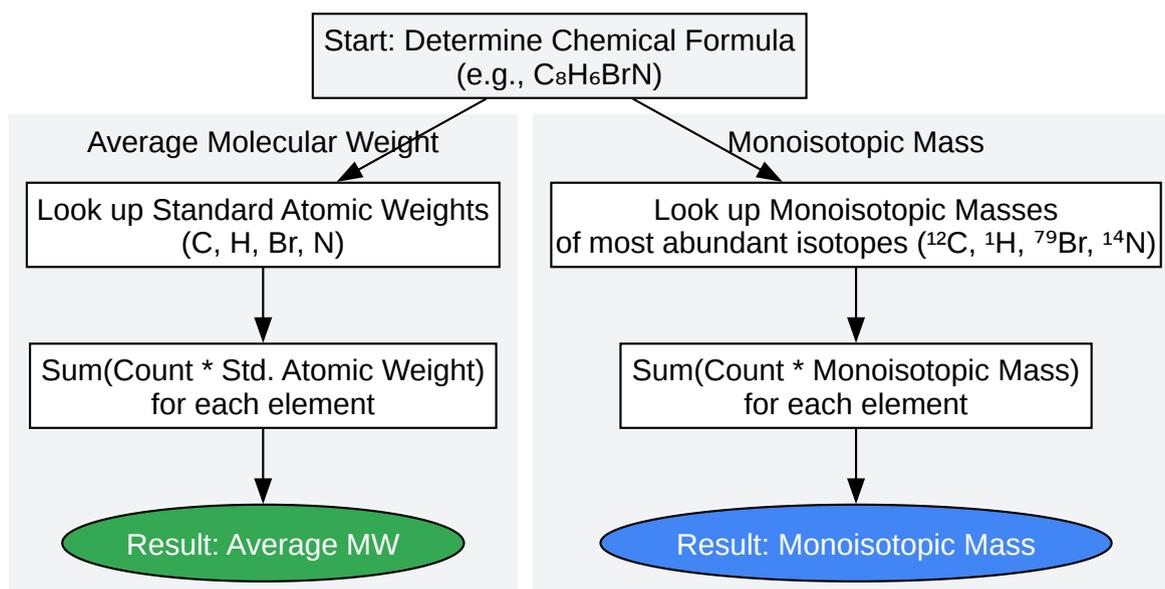
A. Average Molecular Weight (for bulk properties):

- List Elements and Counts:
 - Carbon (C): 8
 - Hydrogen (H): 6
 - Bromine (Br): 1
 - Nitrogen (N): 1
- Multiply by Standard Atomic Weight:
 - C: $8 * 12.011 = 96.088$ Da
 - H: $6 * 1.008 = 6.048$ Da
 - Br: $1 * 79.904$ (conventional value) = 79.904 Da
 - N: $1 * 14.007 = 14.007$ Da
- Sum the Values:

- $96.088 + 6.048 + 79.904 + 14.007 = 196.047 \text{ Da}$ ^[7]

B. Monoisotopic Mass (for mass spectrometry):

- List Elements and Counts: (Same as above)
- Multiply by Monoisotopic Mass of Most Abundant Isotope:
 - C: $8 * 12.000000 = 96.000000 \text{ Da}$
 - H: $6 * 1.007825 = 6.046950 \text{ Da}$
 - Br: $1 * 78.918337 (^{79}\text{Br}) = 78.918337 \text{ Da}$
 - N: $1 * 14.003074 = 14.003074 \text{ Da}$
- Sum the Values:
 - $96.000000 + 6.046950 + 78.918337 + 14.003074 = 194.968361 \text{ Da}$



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Caption: Workflow for calculating average vs. monoisotopic molecular weight.

Part 2: Experimental Determination via Mass Spectrometry

While theoretical calculations are essential, the definitive molecular weight is determined experimentally. Mass spectrometry (MS) is the gold standard, providing not just the mass but also structural information based on isotopic patterns.^[8]

Pillar 2: The Isotopic Signature of Halogens

The trustworthiness of a mass spectrum interpretation for a halogenated compound hinges on recognizing its unique isotopic signature. Unlike most other common elements in organic chemistry, chlorine and bromine have heavy isotopes with very high natural abundance.^{[9][10]}

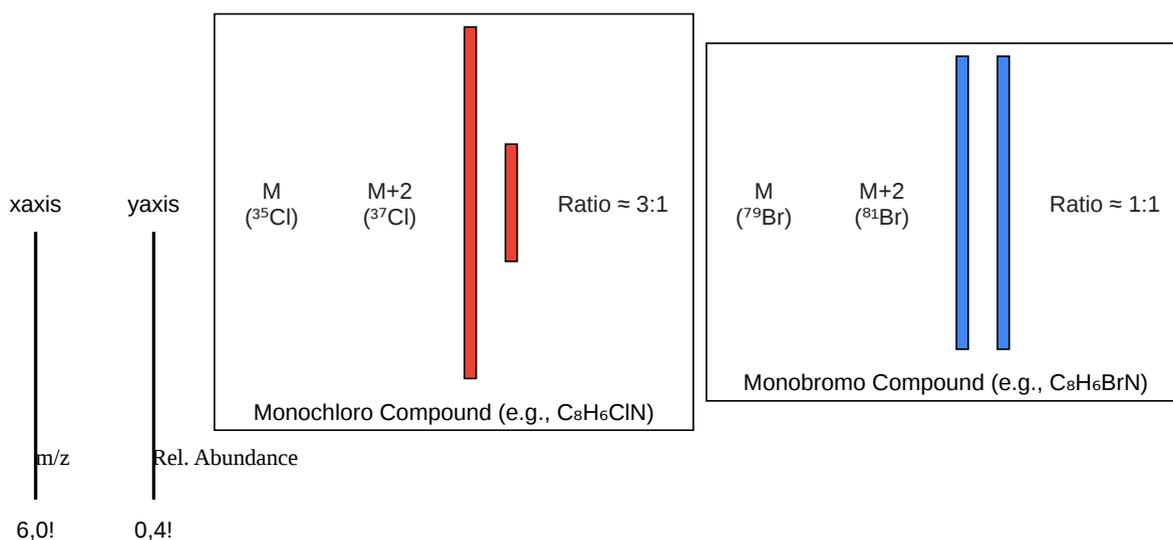
- Chlorine: Exists as ³⁵Cl (approx. 75% abundance) and ³⁷Cl (approx. 25%).^{[11][12]} This results in two mass spectral peaks separated by 2 m/z units, with a characteristic intensity ratio of approximately 3:1 (M to M+2).^{[13][14]}
- Bromine: Exists as ⁷⁹Br (approx. 50%) and ⁸¹Br (approx. 50%).^{[11][12]} This also produces two peaks separated by 2 m/z, but with an intensity ratio of nearly 1:1 (M to M+2).^{[13][14]}

This predictable pattern is a self-validating feature in the data; observing it provides high confidence that the assigned elemental formula is correct.

Table 2: Key Isotope Data for Chlorine and Bromine

Element	Isotope	Monoisotopic Mass (Da)	Natural Abundance (%)
Chlorine	³⁵ Cl	34.968853	~75.77
	³⁷ Cl	36.965903	~24.23
Bromine	⁷⁹ Br	78.918337	~50.69

|| ⁸¹Br | 80.916291 | ~49.31 |



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Caption: Characteristic M and M+2 isotopic patterns for Cl and Br in mass spectrometry.

Protocol 2: Molecular Weight Determination by LC-HRMS

High-Resolution Mass Spectrometry (HRMS), often coupled with Liquid Chromatography (LC), provides highly accurate mass measurements, allowing for the confident determination of elemental compositions.

Objective: To experimentally determine the accurate mass of a synthesized halogenated indole and confirm its elemental formula.

Materials:

- Synthesized halogenated indole compound.

- LC-MS grade solvents (e.g., acetonitrile, water, formic acid).
- High-Resolution Mass Spectrometer (e.g., TOF, Orbitrap).
- LC system.

Methodology:

- Sample Preparation:
 - Accurately weigh ~1 mg of the compound.
 - Dissolve in a suitable solvent (e.g., 1 mL of acetonitrile) to create a 1 mg/mL stock solution.
 - Perform a serial dilution to a final concentration suitable for the instrument's sensitivity (e.g., 1-10 µg/mL).
 - Transfer the final solution to an appropriate autosampler vial.
- LC-MS System Setup:
 - Chromatography: Use a standard C18 column. Develop a gradient elution method (e.g., 5% to 95% acetonitrile in water with 0.1% formic acid over 10 minutes) to ensure the compound is separated from any impurities. The causality here is to prevent ion suppression and obtain a clean mass spectrum of the target analyte.
 - Mass Spectrometry: Calibrate the mass spectrometer according to the manufacturer's protocol to ensure high mass accuracy. Set the instrument to acquire data in positive ion mode (for protonated indoles, $[M+H]^+$) in a full scan mode over a relevant m/z range (e.g., 100-500 m/z).
- Data Acquisition and Analysis:
 - Inject the sample.
 - Identify the chromatographic peak corresponding to your compound.

- Extract the mass spectrum for this peak.
- Validation Step 1 (Isotope Pattern): Visually inspect the spectrum for the characteristic isotopic pattern of the expected halogen. For 5-bromoindole, look for two peaks of nearly equal intensity separated by 2 m/z.
- Validation Step 2 (Accurate Mass): Measure the m/z of the monoisotopic peak (the first peak in the isotopic cluster). For 5-bromoindole, this would be the $[M+H]^+$ ion.
 - Theoretical $[M+H]^+$ for C_8H_6BrN : 194.968361 (Monoisotopic Mass) + 1.007825 (H^+) = 195.976186 Da.
- Formula Confirmation: Use the instrument's software to generate possible elemental formulas based on the measured accurate mass. The correct formula ($C_8H_7BrN^+$) should be the top hit with a mass error of < 5 ppm and should match the observed isotopic pattern.

Conclusion: Synthesizing Theory and Practice

The accurate calculation of molecular weight for halogenated indoles is a foundational skill for any researcher in the chemical sciences. It requires a clear understanding of the distinction between average molecular weight and monoisotopic mass. The true power, however, lies in using this theoretical knowledge to interpret and validate high-resolution mass spectrometry data. The characteristic isotopic signatures of chlorine and bromine provide an elegant, self-validating system, allowing researchers to move forward in their discovery process with a high degree of confidence in their compound's identity.

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